

Safety data sheet and handling precautions for 7-Bromochroman

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Compound of Interest

Compound Name: 7-Bromochroman

Cat. No.: B152691

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An In-depth Technical Guide to the Safe Handling of **7-Bromochroman**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **7-Bromochroman** (CAS No: 941710-30-1), a chemical compound used in research and development. Due to the limited extent of its toxicological investigation, this document compiles available safety information and general best practices for handling similar chemical substances.^[1] Adherence to these guidelines is crucial for ensuring personal and environmental safety in a laboratory setting.

Section 1: Safety Data Sheet Summary

This section summarizes the key safety information for **7-Bromochroman**, based on available Safety Data Sheets (SDS).

Hazards Identification

While a comprehensive hazard assessment is not available, **7-Bromochroman** is classified as a potential irritant.

- Primary Hazards:
 - May cause respiratory irritation.^[1]

- Supplemental Hazards:
 - The chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#)

Composition and Physical Properties

The fundamental properties of **7-Bromochroman** are detailed below.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ BrO	[1]
Molecular Weight	213.07 g/mol	[1]
CAS Number	941710-30-1	[1]
Appearance	Data not available	
Boiling Point	Data not available	
Melting Point	Data not available	
Solubility	Data not available	

Toxicological and Ecological Information

Toxicological data for **7-Bromochroman** is limited. The information below is based on current knowledge.

Endpoint	Data	Reference
Acute Toxicity	No data available.	[1]
Skin Corrosion/Irritation	No data available.	[1]
Serious Eye Damage/Irritation	No data available.	[1]
Respiratory or Skin Sensitization	Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals (QSAR modeling).	[1]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.	[1]
Specific Target Organ Toxicity (Single Exposure)	Inhalation may cause respiratory irritation.	[1]
Ecological Toxicity	No data available. Environmental exposure should be avoided.	[1]

Section 2: Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and maintain the chemical's integrity.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **7-Bromochroman**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended if there is a splash hazard.	Protects against eye contact, which can cause serious irritation.
Skin Protection	Use chemical-resistant gloves (e.g., nitrile, neoprene) inspected before use. Wear a lab coat or chemical-resistant apron. [1]	Prevents skin contact, which may cause irritation or absorption.
Respiratory Protection	For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type P95 for nuisance exposures, or OV/AG/P99 for higher levels). [1]	Protects against the inhalation of potentially harmful dust or vapors.

Handling Procedures

All handling of **7-Bromochroman** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.

- Pre-Handling Check: Inspect all PPE for integrity. Ensure all necessary equipment is clean and readily available.
- Weighing and Transfer: Conduct these operations within a fume hood to minimize inhalation exposure. Avoid generating dust.
- Spill Prevention: Use secondary containment for all containers.
- Hygiene: Wash hands thoroughly after handling. Dispose of contaminated gloves properly.[\[1\]](#)

Storage Conditions

- Store in a dry, sealed container in a cool, well-ventilated place.[[1](#)]
- Avoid moisture.[[1](#)]
- Incompatible Materials: Acids, acid chlorides, acid anhydrides, and oxidizing agents.[[1](#)]

Section 3: Emergency and Disposal Procedures

This section outlines the necessary steps to take in an emergency and the protocols for proper waste disposal.

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. Always consult a physician and show them the Safety Data Sheet.[[1](#)]

Exposure Route	First-Aid Protocol	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]	[1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]	[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]	[1]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[1]	[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[[1](#)]
- Special Hazards: Hazardous decomposition products may include carbon oxides and hydrogen bromide gas.[[1](#)]
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary. [[1](#)]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[[1](#)]
- Environmental Precautions: Do not let the product enter drains.[[1](#)]
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[[1](#)]

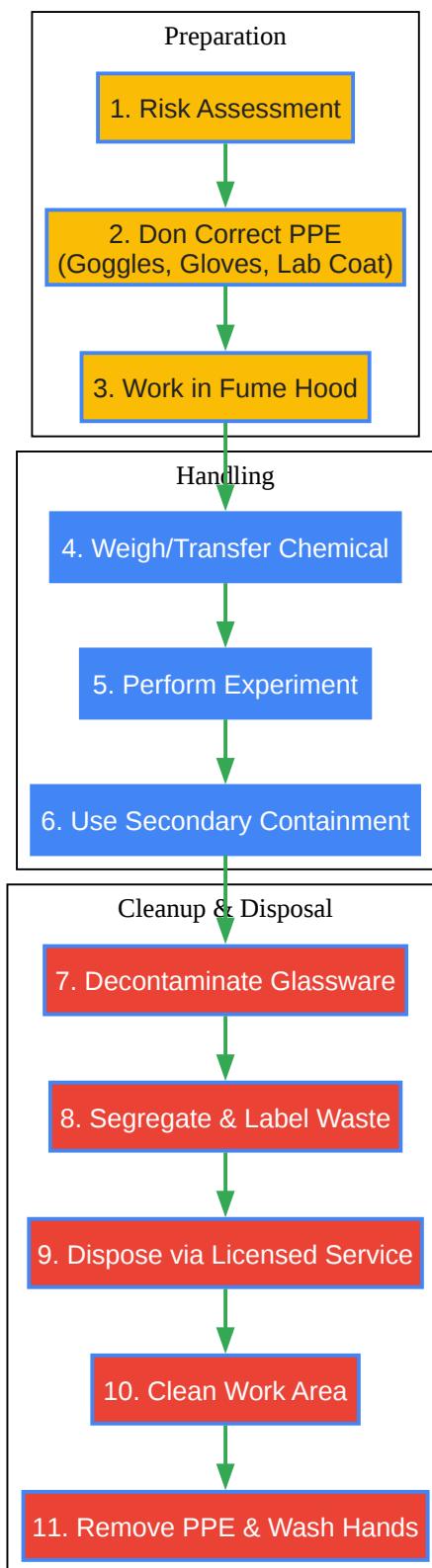
Waste Disposal

Dispose of **7-Bromochroman** and its containers in accordance with local, regional, and national regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product.[[1](#)]

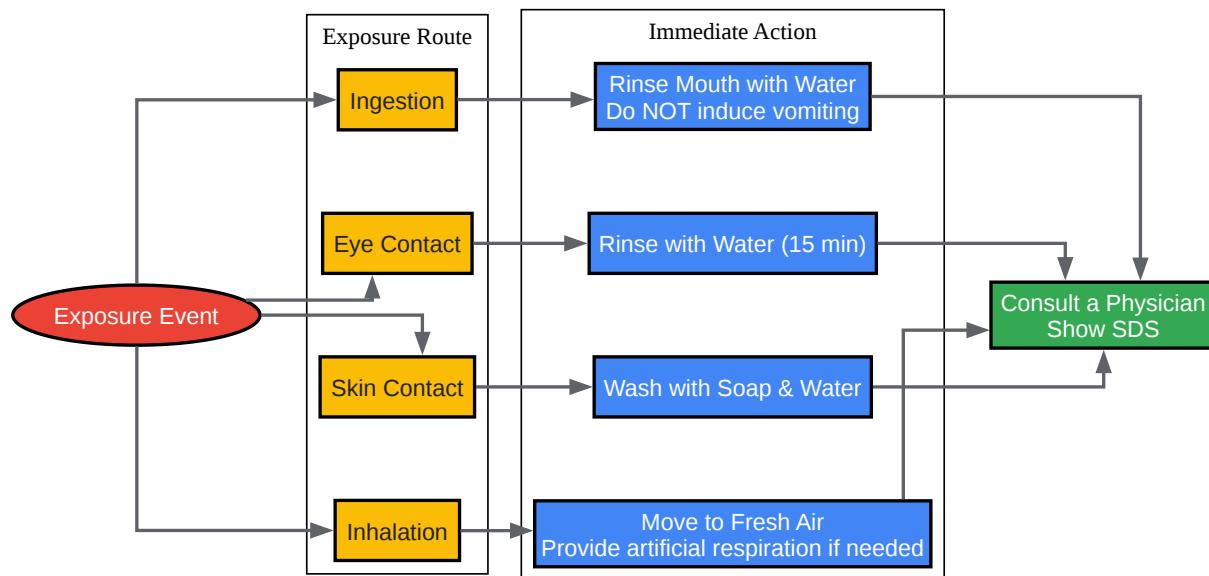
Section 4: Visual Guides

The following diagrams illustrate key safety workflows and procedures.



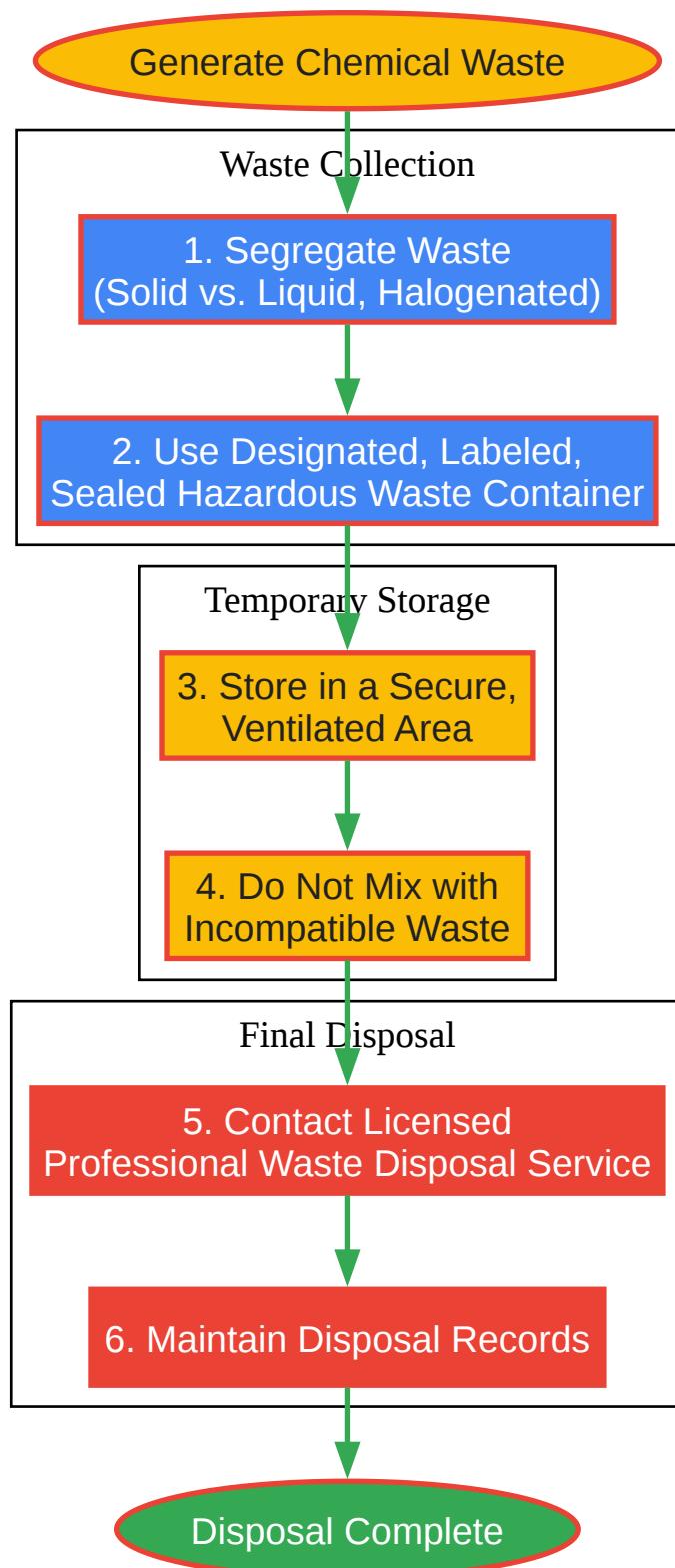
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Caption: A workflow for the safe handling of **7-Bromochroman**.



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Caption: First-aid response to **7-Bromochroman** exposure.



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Caption: A procedure for the proper disposal of chemical waste.

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References

- 1. capotchem.cn [capotchem.cn]
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